

Application Note: Mechanical Characterization of Novel Elastomers Derived from TMDI

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Compound of Interest

Compound Name: *Trimethylhexamethylene diisocyanate*

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Introduction

Elastomers derived from 1,1,3,3-tetramethyl-1,3-diisocyanatocyclobutane (TMDI) represent a promising class of polyurethanes. The unique cycloaliphatic structure of TMDI imparts a combination of flexibility, light stability, and weathering resistance to the resulting polymers. These properties make TMDI-based elastomers attractive for a variety of applications, including in the development of advanced materials for medical devices and drug delivery systems where biocompatibility and durability are paramount.

A thorough understanding of the mechanical properties of these novel elastomers is crucial for their effective application. This document provides detailed protocols for the essential mechanical tests used to characterize elastomers: tensile properties, tear strength, compression set, and dynamic mechanical analysis. The protocols are based on established ASTM standards to ensure reliable and reproducible results.

While comprehensive quantitative data for a wide range of TMDI-based elastomer formulations is not yet broadly available in published literature, this note provides template tables with representative data for a high-performance elastomer. This illustrates the proper method for data presentation and allows for a comparative understanding of how these materials might perform.

Experimental Protocols

Tensile Properties Testing

Standard: Based on ASTM D412 - Standard Test Methods for Vulcanized Rubber and Thermoplastic Elastomers—Tension.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Objective: To determine the tensile strength, elongation at break, and modulus of TMDI-based elastomers. These properties are fundamental to understanding the material's strength and elasticity under stretching loads.[\[3\]](#)[\[4\]](#)

Apparatus:

- Universal Testing Machine (UTM) with a suitable load cell
- Grips for holding the test specimens
- Extensometer for precise strain measurement
- Die for cutting dumbbell-shaped specimens (Die C is common)
- Thickness gauge

Procedure:

- Specimen Preparation:
 - Prepare flat sheets of the TMDI-based elastomer with a uniform thickness (typically 2.0 ± 0.2 mm).
 - Cut dumbbell-shaped test specimens from the sheets using a standard die. The longitudinal direction of the specimen should be parallel to the grain of the material, if any.
 - Measure the thickness of the narrow section of each specimen at three points and use the median value.
- Test Conditions:

- Condition the specimens at a standard temperature of $23 \pm 2^{\circ}\text{C}$ and relative humidity of $50 \pm 5\%$ for at least 3 hours before testing.[5]
- Set the crosshead speed of the UTM to 500 ± 50 mm/min.[2][5]
- Testing:
 - Secure the specimen in the grips of the UTM, ensuring it is aligned vertically and not under any pre-tension.
 - Attach the extensometer to the narrow section of the specimen.
 - Start the test and record the force and elongation data until the specimen ruptures.
 - Record the ultimate tensile strength (the maximum stress before rupture), and the ultimate elongation (the strain at which rupture occurs).[3]
 - Determine the tensile stress at specific elongations (e.g., 100%, 300%) to calculate the modulus.

Tear Strength Testing

Standard: Based on ASTM D624 - Standard Test Method for Tear Strength of Conventional Vulcanized Rubber and Thermoplastic Elastomers.[6][7][8][9]

Objective: To measure the resistance of the TMDI-based elastomer to tearing. This is a critical property for applications where the material may be subjected to nicks or cuts.[6][7][9]

Apparatus:

- Universal Testing Machine (UTM) with a suitable load cell
- Grips for holding the test specimens
- Die for cutting the specific tear test specimen shape (e.g., Type C)

Procedure:

- Specimen Preparation:

- Cut the test specimens from a prepared sheet of the elastomer using the appropriate die. Various specimen shapes (Types A, B, C, T, and CP) can be used.[\[6\]](#)
- Measure the thickness of each specimen.
- Test Conditions:
 - Condition the specimens as described for tensile testing.
 - Set the rate of grip separation. For Type C specimens, a speed of 500 ± 50 mm/min is typically used.[\[7\]](#)
- Testing:
 - Mount the specimen in the grips of the UTM.
 - Initiate the test and record the force as the specimen is torn.
 - For Type C specimens, record the maximum force achieved before rupture.
 - The tear strength is calculated by dividing the maximum force by the thickness of the specimen.

Compression Set Testing

Standard: Based on ASTM D395 - Standard Test Methods for Rubber Property—Compression Set.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Objective: To determine the ability of the TMDI-based elastomer to retain its elastic properties after being subjected to prolonged compressive stress. A low compression set value is desirable for sealing applications.[\[10\]](#)[\[13\]](#)

Apparatus:

- Compression device consisting of two parallel flat plates
- Spacers to maintain a constant deflection
- Oven for elevated temperature testing

- Thickness gauge

Procedure:

- Specimen Preparation:
 - Prepare cylindrical disk specimens (typically 13 mm in diameter and 6 mm thick).
 - Measure the initial thickness of each specimen.
- Testing (Method B - Constant Deflection):
 - Place the specimen between the plates of the compression device.
 - Use spacers to compress the specimen to a specified percentage of its original height (commonly 25%).
 - Place the entire device in an oven at a specified temperature (e.g., 70°C or 100°C) for a set duration (e.g., 22 or 70 hours).
 - After the specified time, remove the device from the oven and release the specimen.
 - Allow the specimen to cool at room temperature for 30 minutes.
 - Measure the final thickness of the specimen.
- Calculation:
 - $\text{Compression Set (\%)} = \frac{[(\text{Initial Thickness} - \text{Final Thickness}) / (\text{Initial Thickness} - \text{Spacer Thickness})] \times 100$

Dynamic Mechanical Analysis (DMA)

Objective: To characterize the viscoelastic properties of the TMDI-based elastomer, such as storage modulus (E'), loss modulus (E''), and tan delta (δ), as a function of temperature and frequency. DMA provides insights into the glass transition temperature (T_g) and the material's damping capabilities.

Apparatus:

- Dynamic Mechanical Analyzer (DMA) with a suitable clamp (e.g., tension or compression)

Procedure:

- Specimen Preparation:
 - Prepare a small, uniform specimen of the elastomer (the geometry will depend on the DMA clamp being used, e.g., rectangular for tension).
 - Measure the dimensions of the specimen accurately.
- Testing:
 - Mount the specimen in the DMA clamp.
 - Apply a sinusoidal strain to the specimen at a set frequency (e.g., 1 Hz).
 - Ramp the temperature over a desired range (e.g., from -100°C to 200°C) at a controlled rate (e.g., 3°C/min).
 - The instrument measures the resulting stress and the phase lag between the stress and strain.
 - From these measurements, the storage modulus, loss modulus, and tan delta are calculated as a function of temperature.
 - The glass transition temperature (T_g) is typically identified as the peak of the tan delta curve or the peak of the loss modulus curve.

Data Presentation

Disclaimer: The following tables contain illustrative data for a hypothetical high-performance elastomer. Specific data for TMDI-based elastomers should be generated through the experimental protocols outlined above.

Table 1: Tensile Properties of a Representative High-Performance Elastomer

Property	Value
Ultimate Tensile Strength (MPa)	35 - 45
Elongation at Break (%)	400 - 600
100% Modulus (MPa)	5 - 10
300% Modulus (MPa)	15 - 25

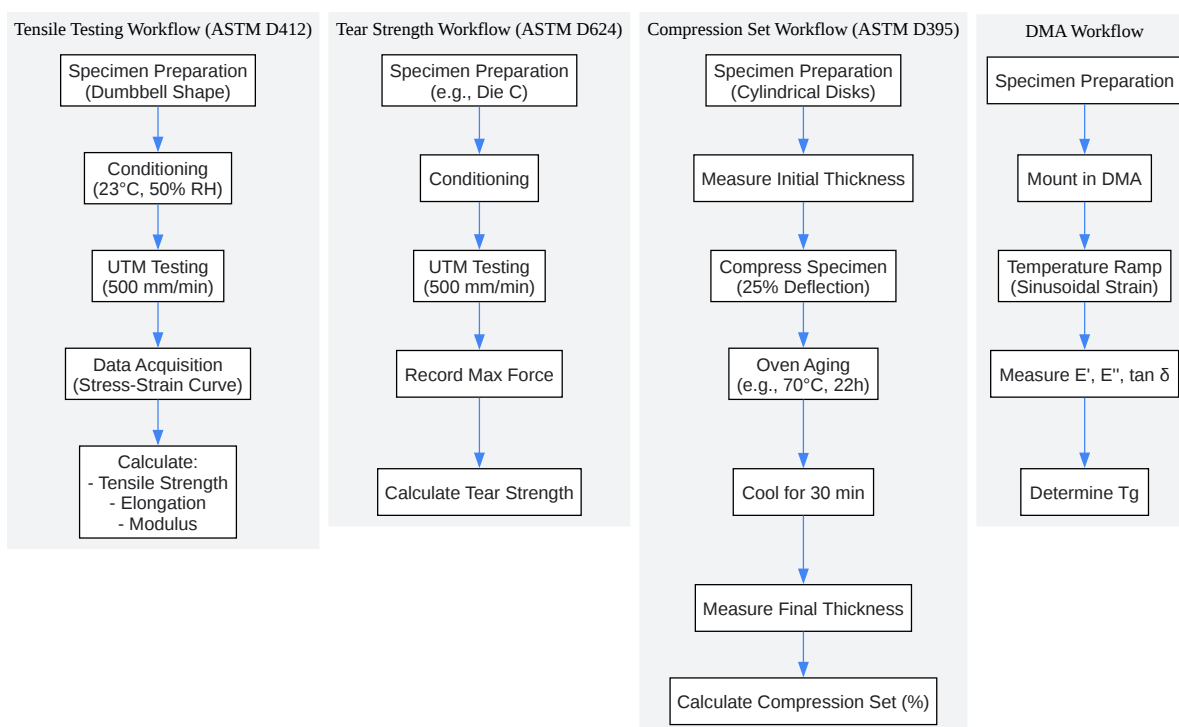
Table 2: Tear Strength and Compression Set of a Representative High-Performance Elastomer

Property	Test Conditions	Value
Tear Strength (kN/m) (ASTM D624, Die C)	23°C	50 - 70
Compression Set (%) (ASTM D395, Method B)	22 hrs @ 70°C	15 - 25
Compression Set (%) (ASTM D395, Method B)	22 hrs @ 100°C	25 - 40

Table 3: Dynamic Mechanical Analysis of a Representative High-Performance Elastomer

Property	Value
Glass Transition Temperature (Tg) (°C) (Peak of tan δ)	-30 to -10
Storage Modulus (E') at 25°C (MPa)	20 - 40
Storage Modulus (E') at 100°C (MPa)	10 - 20

Visualizations



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Caption: Experimental workflows for the mechanical testing of elastomers.

Conclusion

The mechanical properties of TMDI-derived elastomers are critical to their successful implementation in demanding applications. The standardized protocols provided in this application note offer a robust framework for the comprehensive characterization of these novel materials. While specific quantitative data for TMDI-based systems is still emerging, the methodologies and data presentation formats outlined here will enable researchers and developers to systematically evaluate and compare these promising elastomers for their intended applications. Consistent and standardized testing is essential for building a reliable database of material properties that will accelerate the adoption of TMDI-based elastomers in various fields.

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